

Essential Guide to the Proper Disposal of Tert-butyl 11-aminoundecanoate

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Compound of Interest

Compound Name: *Tert-butyl 11-aminoundecanoate*

Cat. No.: *B3068027*

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For researchers, scientists, and drug development professionals, the meticulous management and disposal of chemical reagents like **tert-butyl 11-aminoundecanoate** are paramount for ensuring laboratory safety and environmental stewardship. This guide provides a comprehensive, step-by-step operational plan for the safe handling and disposal of this PROTAC (Proteolysis Targeting Chimera) linker.

Immediate Safety and Handling Precautions

While a specific Safety Data Sheet (SDS) for **tert-butyl 11-aminoundecanoate** is not readily available, it is prudent to treat it as a potentially hazardous substance. Information from suppliers indicates that it may be classified as a hazardous material for shipping. Therefore, rigorous adherence to safety protocols is essential.

Personal Protective Equipment (PPE):

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are mandatory.
- **Eye Protection:** Safety goggles or a face shield must be worn.
- **Lab Coat:** A laboratory coat is required to protect from spills.

Engineering Controls:

- All handling of **tert-butyl 11-aminoundecanoate** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation risk.

Spill Management Protocol

In the event of a spill, immediate and decisive action is critical:

- **Evacuate and Ventilate:** Immediately clear the area of all personnel and ensure adequate ventilation.
- **Containment:** For solid spills, carefully sweep or scoop the material to avoid creating dust. For liquid spills, use an inert absorbent material.
- **Collection:** Place the contained material into a clearly labeled, sealed container designated for hazardous waste.
- **Decontamination:** Thoroughly clean the spill area with an appropriate solvent, followed by soap and water. All cleaning materials must be disposed of as hazardous waste.

Step-by-Step Disposal Procedures

The recommended method for the disposal of **tert-butyl 11-aminoundecanoate** and its contaminated containers is through an approved hazardous waste management facility. Adherence to local, state, and federal regulations is mandatory.

- **Waste Categorization:** Classify all waste containing **tert-butyl 11-aminoundecanoate** as hazardous chemical waste.
- **Segregation:** Keep this waste stream separate from other laboratory waste to prevent unintended chemical reactions.
- **Containerization:**
 - **Solid Waste:** Collect contaminated items such as gloves, bench paper, pipette tips, and vials in a designated, leak-proof container lined with a heavy-duty plastic bag.
 - **Liquid Waste:** Unused solutions and the initial rinses from cleaning glassware should be collected in a compatible, sealed container (e.g., a high-density polyethylene or glass bottle).

- **Labeling:** All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**tert-butyl 11-aminoundecanoate**"), and the approximate concentration and quantity.
- **Storage:** Store sealed and labeled waste containers in your laboratory's designated Satellite Accumulation Area (SAA) until collection.
- **Arranging for Disposal:** Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste. Do not attempt to dispose of this chemical through standard trash or sewer systems.

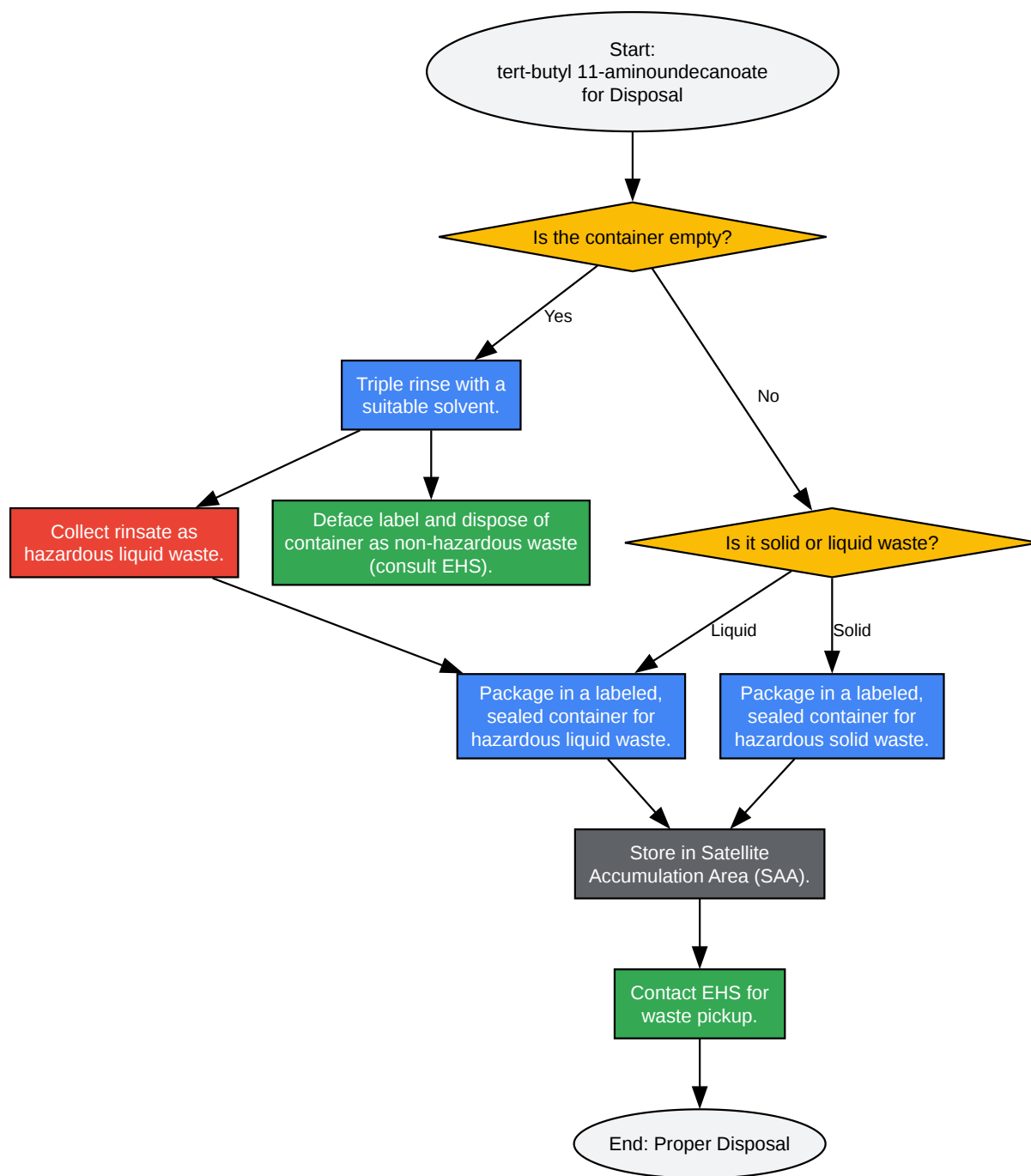
Data Summary

The following table summarizes key information for **tert-butyl 11-aminoundecanoate**. Due to the absence of a specific SDS, hazard information is inferred from general practices for PROTAC linkers and related compounds.

Parameter	Information	Citation
Chemical Name	tert-butyl 11-aminoundecanoate	
CAS Number	220851-29-6	
Molecular Formula	C ₁₅ H ₃₁ NO ₂	
Molecular Weight	257.41 g/mol	
Appearance	Solid powder	
Primary Disposal Route	Incineration by a licensed hazardous waste facility	
Waste Classification	Hazardous Chemical Waste	

Disposal Workflow Visualization

The following diagram illustrates the decision-making process for the proper disposal of **tert-butyl 11-aminoundecanoate**.



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Caption: Disposal decision workflow for **tert-butyl 11-aminoundecanoate**.

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